

An In-depth Technical Guide to Potassium Lactate Degradation Pathways in Biological Systems

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Compound of Interest

Compound Name: Potassium lactate

Cat. No.: B1260581

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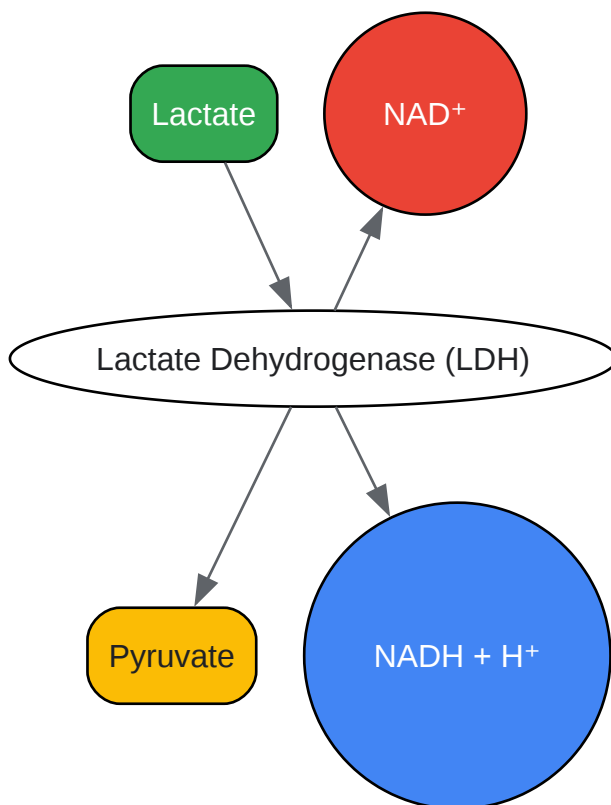
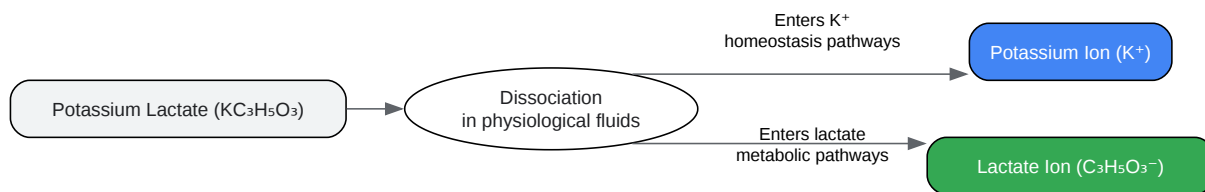
For Researchers, Scientists, and Drug Development Professionals

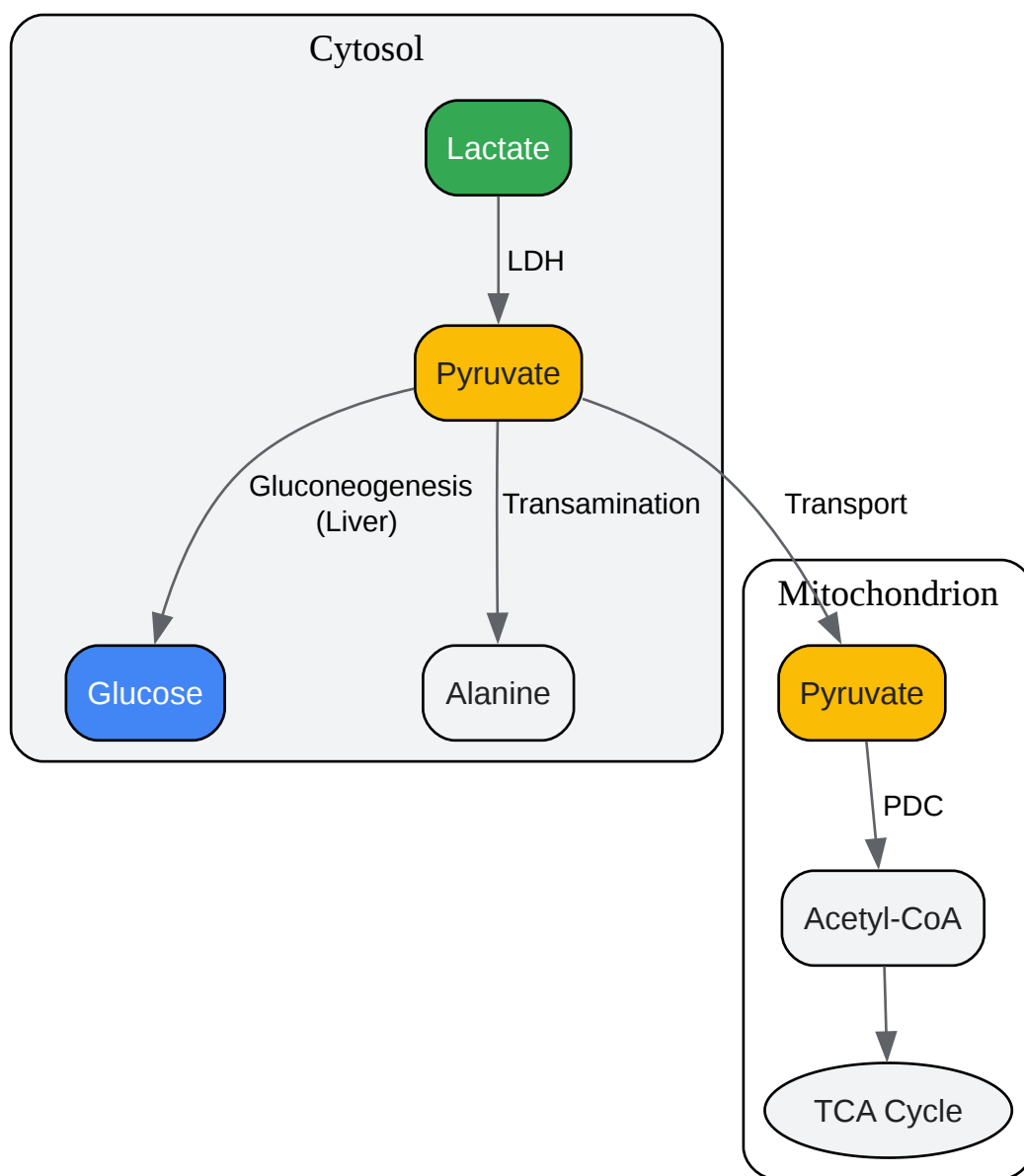
Executive Summary

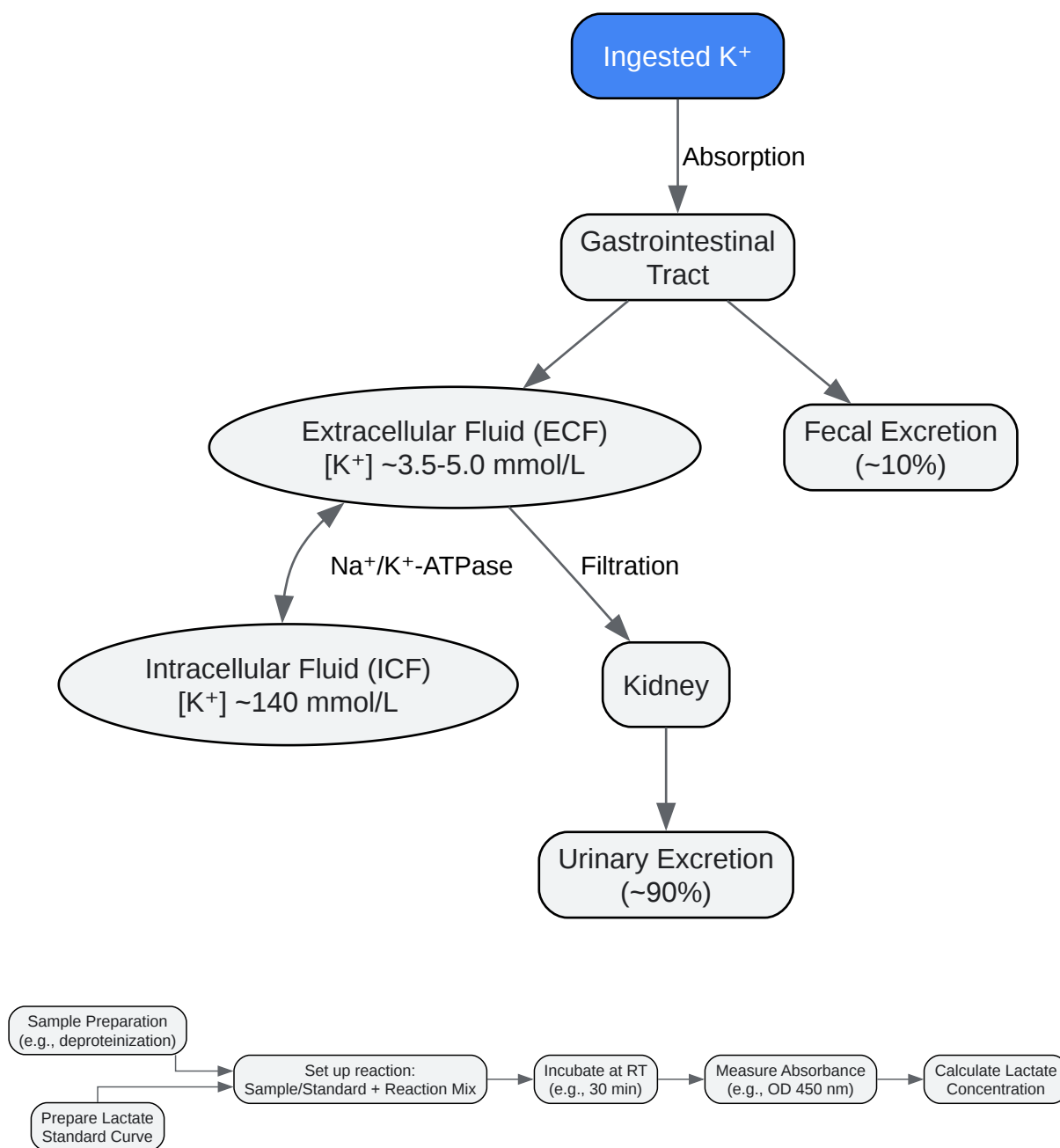
Potassium lactate, a salt of lactic acid, is utilized in various industries, including food and pharmaceuticals. In biological systems, it readily dissociates into potassium (K^+) and lactate ($C_3H_5O_3^-$) ions. The metabolic fate of **potassium lactate** is therefore determined by the distinct pathways of these two components. Lactate is a pivotal metabolite, serving as a key energy source and a signaling molecule. Its degradation is intricately linked to central carbon metabolism, primarily through its conversion to pyruvate. The potassium ion, a major intracellular cation, plays a crucial role in maintaining cellular membrane potential and is regulated through renal and extrarenal mechanisms. This guide provides a comprehensive overview of the degradation pathways of lactate derived from **potassium lactate**, the physiological role of the potassium ion, quantitative data on key enzymes, detailed experimental protocols for metabolic analysis, and visual diagrams of the relevant pathways.

Dissociation and Bioavailability

In aqueous physiological environments, **potassium lactate** fully dissociates into its constituent ions: potassium (K^+) and lactate ($C_3H_5O_3^-$).







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